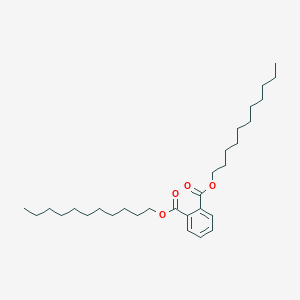

Diundecyl phthalate

• CAS: 3648-20-2
• Synonyms: Jayflex L 11P; Palatinol 11; Sansocizer DUP; 1,2-Benzenedicarboxylic Acid, Diundecyl Ester; Phthalic Acid Diundecyl Ester; Undecyl Alcohol Phthalate; Undecyl Alcohol Phthalate; Bis-diundecylphthalate; Bisoflex DUP; DUP; Di-n-undecyl Phthalate; Diplas
• Molecular Formula: C30H50O4
• Molecular Weight: 474.7 g/mol
• SMILES: CCCCCCCCCCCOC(=O)C1=CC=CC=C1C(=O)OCCCCCCCCCCC
• InChI: InChI=1S/C30H50O4/c1-3-5-7-9-11-13-15-17-21-25-33-29(31)27-23-19-20-24-28(27)30(32)34-26-22-18-16-14-12-10-8-6-4-2/h19-20,23-24H,3-18,21-22,25-26H2,1-2H3
• InChIKey: QQVHEQUEHCEAKS-UHFFFAOYSA-N
• Solubility: Insoluble (<1 mg/ml at 70° F) (NTP, 1992); In water, 1.11 mg/L at 20 °C

Formulators seeking to replace costly trimellitate plasticizers in high-temperature PVC insulation can utilize DUP's superior permanence and low volatility to maintain performance while reducing raw material costs. As an HMW linear phthalate, DUP delivers measurably better aging resistance than branched alternatives. - Replaces trimellitates in 90-105°C wire insulation at significantly lower formulation cost. - Reduces plasticizer loss under continuous thermal stress vs. DIDP, extending product lifetime. - -9°C pour point ensures cold-climate flexibility for automotive interiors and outdoor applications.

Diundecyl Phthalate (DUP) Baseline Properties & Supply

Diundecyl phthalate (DUP, CAS 3648-20-2) is a high-molecular-weight (HMW) phthalate diester plasticizer, synthesized via esterification of phthalic anhydride with undecyl (C11) alcohol, yielding the formula C30H50O4 and a molecular weight of approximately 474.7 g/mol [1]. It is supplied as an oily, colorless, and odorless liquid with a density of 0.95 g/mL at 25°C, a boiling point of 523°C, a flash point above 240°C, and a pour point of -9°C [2]. Commercial availability as an unstabilized technical-grade liquid in bulk IBC quantities is documented for primary plasticizer applications in wire and cable insulation and automotive interiors [3].

Type High-MW linear phthalate (C11) plasticizer

Grade Unstabilized technical-grade liquid

Supply Bulk IBC for wire, cable & automotive interiors

• [1] PubChem. Diundecyl phthalate, CID 19283. National Center for Biotechnology Information. https://pubchem.ncbi.nlm.nih.gov/compound/19283. View Source
• [2] Wikipedia (DE). Diundecylphthalat. https://de.m.wikipedia.org/wiki/Diundecylphthalat. View Source
• [3] Univar Solutions. Diundecyl Phthalate Unstabilized, Product No. 16154705, Supplier BASF. https://www.univarsolutions.com/diundecyl-phthalate-unstabilized-3310401?v=16154705. View Source

Why DUP Cannot Be Substituted

While DIDP, DTDP, and DUP all belong to the HMW ortho-phthalate class, their alkyl chain length (C10, C13, and C11, respectively), molecular weight (446.7, 530.8, and 474.7 g/mol), and isomer branching profiles create distinct performance and safety profiles that preclude direct material interchange without reformulation and requalification [1]. Generic substitution—simply replacing DUP with a different HMW phthalate—risks compromising key properties: the longer C13 chain of DTDP may reduce plasticizing efficiency and increase viscosity, while the shorter C10 chain of DIDP may increase volatility and reduce permanence [2][3]. Moreover, differences in reproductive toxicity profiles between DUP and DIDP observed in rodent studies underscore that these compounds cannot be treated as toxicologically equivalent [4].

Chain-length mismatch

DIDP (C10) and DTDP (C13) may shift plasticizing efficiency and volatility relative to DUP (C11).

Performance properties differ

DTDP may increase viscosity; DIDP may increase volatility and reduce permanence.

Toxicity endpoints may not transfer

Rodent reproductive toxicity profiles differ; class-level equivalence cannot be assumed.

• [1] ExxonMobil. US6969736B1: Plasticizers from less branched decyl alcohols. https://patents.google.com/patent/US6969735B1/en. View Source
• [2] Payne MT, Renshaw JT. A monomeric plasticizer for high temperature applications. J Vinyl Technol. 1986;8(2):49-54. DOI:10.1002/vnl.730080206. View Source
• [3] LinkedIn (Shanghai Kunray Chemical). DUP: a phthalic mixed alcohol with low viscosity. https://www.linkedin.com/posts/shanghai-kunray-chemical-co-ltd-1956a5286_dup-is-made-by-esterifying-phthalic-anhydride-activity-7143846246833659906-FuDg. View Source
• [4] Kwack SJ, Kim KB, Kim HS, Lee BM. Comparative toxicological evaluation of phthalate diesters and metabolites in Sprague-Dawley male rats for risk assessment. J Toxicol Environ Health A. 2009;72(21-22):1446-54. DOI:10.1080/15287390903212923. View Source

DUP Head-to-Head Evidence

Milder Prenatal Toxicity Profile

In a direct head-to-head comparison evaluating prenatal developmental toxicity, diundecyl phthalate (DUDP) exhibited a less severe effect profile than ditridecyl phthalate (DTDP) in Sprague-Dawley rats. At the highest tested dose of 1 g/kg/day, DTDP induced significant maternal and embryofetal toxicity, whereas DUDP showed a milder impact [1].

Prenatal toxicity

Head-to-head

DUDP 1 g/kg/day reported lower maternal/embryofetal toxicity vs. DTDP (qualitative severity difference)

Supports toxicological profile ranking for risk assessment

Single rodent study; model-specific review

Evidence Dimension	Prenatal Developmental Toxicity
Target Compound Data	DUDP at 1 g/kg/day: mild maternal and embryofetal toxicity
Comparator Or Baseline	DTDP at 1 g/kg/day: significant maternal toxicity and embryofetal toxicity, including increased post-implantation loss
Quantified Difference	Qualitative severity difference: DUDP < DTDP at equivalent high dose
Conditions	Sprague-Dawley rats, oral gavage, doses: 0, 0.25, 0.50, and 1 g/kg/day

Why This Matters

For applications where a plasticizer may be selected based on its toxicological profile during formulation risk assessments, DUDP presents a documented milder developmental toxicity outcome relative to DTDP at comparable high exposure levels.

• [1] Saillenfait AM, Gallissot F, Sabaté JP, Remy A. Prenatal developmental toxicity studies on diundecyl and ditridecyl phthalates in Sprague-Dawley rats. Reprod Toxicol. 2013 Jun;37:49-55. DOI:10.1016/j.reprotox.2013.01.004. View Source

Milder Sperm Motility Effects

A comparative toxicological evaluation of nine phthalate diesters in male Sprague-Dawley rats ranked their adverse effects on sperm motility. DUP was positioned as having weaker adverse effects compared to DIDP and DINP, which themselves showed milder effects than DEHP and DBP [1].

Sperm motility ranking

Head-to-head

DUP ranked weaker adverse effects than DIDP & DINP (DEHP > DBP > DnOP > DUP > DIDP > BBP)

Supports comparative reproductive endpoint context

4-week oral rat study; endpoint-specific ranking

Evidence Dimension	Adverse Effect on Sperm Motility
Target Compound Data	DUP: Ranked weaker than DIDP and DINP
Comparator Or Baseline	Ranking of adverse effects: DEHP > DBP > DnOP > DUP > DIDP > BBP (strongest to weakest adverse effect)
Quantified Difference	DUP is positioned two tiers lower in adverse effect ranking than DnOP and above DIDP
Conditions	Sprague-Dawley male rats, 500 mg/kg bw/day oral administration for 4 weeks

Why This Matters

This ranking provides procurement teams with a quantitative, comparative basis for selecting DUP over DIDP or DINP when reproductive toxicity profile is a critical specification parameter for the final application or regulatory compliance pathway.

• [1] Kwack SJ, Kim KB, Kim HS, Lee BM. Comparative toxicological evaluation of phthalate diesters and metabolites in Sprague-Dawley male rats for risk assessment. J Toxicol Environ Health A. 2009;72(21-22):1446-54. DOI:10.1080/15287390903212923. View Source

Superior Permanence vs. DIDP

The increased molecular weight and chain length of DUP relative to DIDP confer enhanced permanence properties. Industry technical literature indicates that DUP demonstrates lower volatility and stronger extraction resistance compared to DIDP [1]. This aligns with the class-level observation that C10-C11 plasticizers exhibit significantly reduced volatility compared to shorter-chain C8-C9 phthalates .

Permanence vs. DIDP

Class-level inference

DUP (C11, MW ~475) reported lower volatility and higher extraction resistance vs. DIDP (C10, MW ~447)

Supports higher-temperature application context

Based on supplier technical claims; verify under application conditions

Evidence Dimension	Volatility and Migration Resistance
Target Compound Data	Lower volatility and stronger extraction resistance compared to DIDP
Comparator Or Baseline	DIDP (C10 phthalate)
Quantified Difference	Higher molecular weight (474.7 vs. 446.7 g/mol) and longer chain (C11 vs. C10) correlate directionally with reduced volatility
Conditions	Based on molecular structure-property relationships and supplier technical claims

Why This Matters

For high-temperature applications such as automotive interiors and wire insulation (90°C to 105°C service), selecting DUP over DIDP offers improved long-term performance through reduced plasticizer loss, directly impacting product durability and warranty period.

• [1] LinkedIn (Shanghai Kunray Chemical). DUP: a phthalic mixed alcohol with low viscosity. https://www.linkedin.com/posts/shanghai-kunray-chemical-co-ltd-1956a5286_dup-is-made-by-esterifying-phthalic-anhydride-activity-7143846246833659906-FuDg. View Source

Low-Temperature Flexibility

DUP demonstrates a pour point of -9°C (16°F), indicative of its ability to maintain material flexibility at low ambient temperatures [1]. This performance is attributed to its high degree of linearity, which provides superior low-temperature flexibility compared to more branched alternatives [2].

Low-temp flexibility

Specification review

Pour point: -9°C (16°F)

Supports cold-climate flexibility specification

Supplier datasheet value; validate in compounded PVC

Evidence Dimension	Low-Temperature Flexibility
Target Compound Data	Pour Point: -9°C (16°F)
Comparator Or Baseline	Unspecified branched phthalate plasticizers (class comparison)
Quantified Difference	Quantitative pour point value provided; comparator values not directly available in retrieved sources
Conditions	Standard pour point measurement

Why This Matters

The documented -9°C pour point provides a verifiable specification for applications requiring cold-temperature performance, such as automotive under-hood components, outdoor cables in cold climates, and roofing membranes subjected to freeze-thaw cycles.

• [1] Univar Solutions. Diundecyl Phthalate Unstabilized Technical Datasheet. https://www.univarsolutions.com/diundecyl-phthalate-unstabilized-3310401?v=16154705. View Source
• [2] Payne MT, Renshaw JT. A monomeric plasticizer for high temperature applications. J Vinyl Technol. 1986;8(2):49-54. DOI:10.1002/vnl.730080206. View Source

No Skin Sensitization

In a Human Repeated Insult Patch Test (HRIPT) conducted on a 104-person panel, DUP (among six other dialkyl phthalate esters, including DIDP and DTDP) showed no evidence of dermal irritation or sensitization at 100% test concentration [1].

Skin sensitization

Head-to-head

0 sensitization in 104-person HRIPT; all 7 dialkyl phthalates negative at 100% concentration

Supports dermal contact endpoint review for interior & coated fabric applications

Human repeat insult patch test; consider regulatory acceptance

Evidence Dimension	Skin Sensitization Potential
Target Compound Data	No evidence of dermal irritation or sensitization in 104-person HRIPT panel
Comparator Or Baseline	Diisohexyl, diisoheptyl, DEHP, DINP, DIDP, DTDP phthalates
Quantified Difference	0 sensitization reactions observed across all 7 tested phthalates under identical protocol conditions
Conditions	104-person HRIPT panel using modified Draize procedure, 100% test concentration for induction and challenge phases

Why This Matters

This human clinical data provides a verifiable safety benchmark for DUP in applications involving prolonged dermal contact, such as automotive interior seating, vinyl upholstery, and coated fabrics, supporting product safety documentation and regulatory submissions.

• [1] Medeiros AM, Devlin DJ, Keller LH. Evaluation of skin sensitization response of dialkyl (C6-C13) phthalate esters. Contact Dermatitis. 1999 Nov;41(5):287-9. DOI:10.1111/j.1600-0536.1999.tb06163.x. View Source

High Linearity: Efficiency & Aging

DUP is characterized by a higher degree of linearity compared to many competitive phthalate plasticizers, which is directly linked to superior performance in plasticizing efficiency and heat aging resistance [1]. This structural feature allows DUP to be used as a partial or total replacement for more expensive trimellitate plasticizers in high-temperature applications while providing cost savings [2].

Linearity & efficiency

Supporting evidence

Predominantly linear C11 structure correlates with improved plasticizing efficiency and heat aging resistance

Supports selection for high-temperature applications and trimellitate replacement

Structure-property inference; confirm with processing trials

Evidence Dimension	Linearity and Processing Performance
Target Compound Data	Predominantly linear C11 phthalate structure
Comparator Or Baseline	Branched phthalate plasticizers (e.g., DIDP, DINP)
Quantified Difference	Directional correlation: higher linearity → improved efficiency, aging resistance, and low-temperature flexibility
Conditions	Based on polymer additive literature and supplier technical documentation

Why This Matters

The linear structure of DUP translates to quantifiable performance benefits in formulated PVC compounds—specifically, reduced plasticizer loading to achieve target Shore A hardness (improved efficiency) and extended service life under thermal stress (superior aging). This supports both cost optimization and performance differentiation in procurement decisions.

• [1] Univar Solutions. Diundecyl Phthalate Unstabilized Technical Datasheet. https://www.univarsolutions.com/diundecyl-phthalate-unstabilized-3310401?v=16154705. View Source
• [2] Payne MT, Renshaw JT. A monomeric plasticizer for high temperature applications. J Vinyl Technol. 1986;8(2):49-54. DOI:10.1002/vnl.730080206. View Source

DUP Application Scenarios

High-Temperature Automotive Wire Insulation

DUP is specifically suited for wire and cable insulation compounds requiring high-temperature service. Its superior permanence and lower volatility relative to DIDP [1] reduce plasticizer loss under continuous thermal stress, extending product lifetime. Patents identify DUP as a preferred phthalate component in blends for 90°C and 105°C insulation applications [2][3].

Automotive Interior Crashpads & Seating

For automotive interiors, DUP addresses three critical performance requirements simultaneously: low fogging (supported by low volatility at elevated temperatures [1]), low-temperature flexibility (pour point of -9°C for cold-climate performance ), and a favorable dermal safety profile (documented lack of skin sensitization in human patch testing [4]). The compound has been explicitly studied in the context of automobile interior exposure [5] and cited for use in crashpad covers [6].

Trimellitate Replacement for High-Heat PVC

DUP can partially or totally replace more expensive trimellitate plasticizers (which typically cost 2-3 times more than phthalates [2]) in critical applications such as vinyl electrical insulation. This substitution maintains high-temperature performance while reducing formulation costs [6]. The linearity of DUP provides the necessary efficiency and aging resistance that branched phthalates cannot match [3].

Outdoor PVC Roofing & Coated Fabrics

DUP demonstrates strong outdoor weathering capabilities, including excellent UV light resistance . Combined with its low-temperature flexibility (pour point -9°C ) and good extraction resistance [3], DUP is a prime plasticizer choice for long-life outdoor products such as roofing membranes and vinyl-coated fabrics subjected to extreme weathering conditions .

Application

Selection Property

Validation Focus

Wire & cable insulation (90–105°C)

Permanence and low volatility under thermal stress

Verify plasticizer retention after thermal aging

Automotive interior trim & seating

Low-fogging, cold-flex, and dermal endpoint profile

Validate fogging (DIN 75201) and cold-flex performance

Trimellitate replacement in high-heat PVC

High-temperature efficiency and aging resistance

Compare processing efficiency and Shore A retention vs. trimellitates

Outdoor roofing & coated fabrics

UV resistance, low-temperature flexibility, extraction resistance

Accelerated weathering (QUV) and cold-flex performance

• [1] LinkedIn (Shanghai Kunray Chemical). DUP: a phthalic mixed alcohol with low viscosity. https://www.linkedin.com/posts/shanghai-kunray-chemical-co-ltd-1956a5286_dup-is-made-by-esterifying-phthalic-anhydride-activity-7143846246833659906-FuDg. View Source
• [2] ExxonMobil. US6969736B1: Plasticizers from less branched nonyl alcohols. https://eureka.patsnap.com/patent-US6969736B1. View Source
• [3] Univar Solutions. Diundecyl Phthalate Unstabilized Technical Datasheet. https://www.univarsolutions.com/diundecyl-phthalate-unstabilized-3310401?v=16154705. View Source
• [4] Medeiros AM, Devlin DJ, Keller LH. Evaluation of skin sensitization response of dialkyl (C6-C13) phthalate esters. Contact Dermatitis. 1999 Nov;41(5):287-9. DOI:10.1111/j.1600-0536.1999.tb06163.x. View Source
• [5] Perez AL, et al. Health risk assessment of exposures to a high molecular weight plasticizer present in automobile interiors. Chemosphere. 2017 Jan;167:541-550. DOI:10.1016/j.chemosphere.2016.10.007. View Source
• [6] Payne MT, Renshaw JT. A monomeric plasticizer for high temperature applications. J Vinyl Technol. 1986;8(2):49-54. DOI:10.1002/vnl.730080206. View Source
